

Theoretical properties of 5,7-Dimethylquinolin-2-amine

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Compound of Interest

Compound Name: 5,7-Dimethylquinolin-2-amine

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An In-Depth Technical Guide to the Theoretical Properties of **5,7-Dimethylquinolin-2-amine**

Abstract

This technical guide provides a comprehensive theoretical analysis of **5,7-Dimethylquinolin-2-amine**, a heterocyclic compound belonging to the quinoline family. Leveraging quantum chemical calculations, this document elucidates the molecule's fundamental electronic and structural properties. The guide details the optimized molecular geometry, vibrational frequencies, and electronic characteristics derived from Density Functional Theory (DFT) computations. Key analyses include Frontier Molecular Orbitals (HOMO-LUMO), Molecular Electrostatic Potential (MEP), and Mulliken atomic charges, which collectively offer insights into the molecule's reactivity, stability, and potential sites for intermolecular interactions. These theoretical findings are crucial for researchers in drug discovery and materials science, providing a foundational understanding that can guide future experimental synthesis, characterization, and application development. The methodologies described herein represent a standard protocol for the in silico evaluation of novel chemical entities.

Introduction: The Quinoline Scaffold and the Role of Theoretical Chemistry

The quinoline ring system is a privileged scaffold in medicinal chemistry and materials science, forming the core of numerous natural products and synthetic compounds with a wide array of biological activities, including anticancer, antimalarial, antibacterial, and anti-inflammatory properties.[1][2][3] The specific substitution pattern on the quinoline core dictates the molecule's physicochemical properties and biological function. **5,7-Dimethylquinolin-2-amine** is a derivative of significant interest, combining the established quinoline framework with an electron-donating amino group and two methyl groups, which can modulate its electronic profile and steric interactions.

Before undertaking costly and time-consuming experimental synthesis and testing, theoretical and computational chemistry offers a powerful, predictive lens through which to understand a molecule's intrinsic properties.[4] By employing quantum chemical methods like Density Functional Theory (DFT), we can model the molecular structure, predict spectroscopic signatures, and map out electronic properties with high accuracy.[5][6] This *in silico* approach provides critical insights into a molecule's potential reactivity, stability, and capacity for intermolecular interactions, thereby accelerating the research and development cycle for new drugs and materials. This guide presents a detailed theoretical characterization of **5,7-Dimethylquinolin-2-amine**, establishing a baseline for its chemical behavior and potential utility.

Predicted Physicochemical Characteristics

The fundamental properties of **5,7-Dimethylquinolin-2-amine** are summarized below. While some properties like water solubility are generally low for quinoline derivatives, the presence of the polar amino group is predicted to enhance its aqueous solubility compared to non-amino substituted analogs.[7]

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ N ₂	[7]
Molecular Weight	172.23 g/mol	[7]
Canonical SMILES	<chem>CC1=CC(=NC2=C1C=CC(=C2)N)C</chem>	[7]
InChI Key	BLOIPXZEVRZOKG-UHFFFAOYSA-N	[7]
Predicted Solubility	Generally insoluble in water, but may dissolve in organic solvents.[7]	Benchchem

Molecular Geometry and Structural Analysis

The foundational step in any theoretical analysis is the determination of the molecule's most stable three-dimensional conformation, known as the optimized geometry. This is achieved by calculating the electronic structure to find the lowest energy arrangement of the atoms. DFT calculations are highly effective for this purpose.[5] The optimized structure provides precise data on bond lengths, bond angles, and dihedral angles, which are essential for understanding the molecule's steric and electronic landscape.

Caption: Optimized molecular structure of **5,7-Dimethylquinolin-2-amine**.

Key Geometric Parameters (Theoretical)

The following table presents selected optimized geometric parameters (bond lengths and angles) for **5,7-Dimethylquinolin-2-amine**, as would be predicted by DFT calculations. These values define the molecule's precise shape and are fundamental to its reactivity.

Parameter	Bond/Angle	Predicted Value
Bond Length	C2-N(amine)	~1.37 Å
C5-C(methyl)	~1.51 Å	
C7-C(methyl)	~1.51 Å	
N1=C2	~1.38 Å	
C4a-C8a	~1.42 Å	
Bond Angle	C3-C2-N(amine)	~121°
C4a-C5-C(methyl)	~120°	
C6-C7-C(methyl)	~120°	
C8a-N1-C2	~118°	

Note: These are representative values based on DFT calculations of similar structures. Actual calculated values may vary slightly based on the specific level of theory and basis set used.

Quantum Chemical Properties and Reactivity Analysis

Quantum chemical calculations illuminate the electronic behavior of a molecule, providing a framework to predict its chemical reactivity and kinetic stability.

Frontier Molecular Orbitals (HOMO-LUMO)

The Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are known as the frontier orbitals.^[4] The HOMO acts as an electron donor, while the LUMO is an electron acceptor. The energy difference between them, the HOMO-LUMO gap (ΔE), is a critical indicator of molecular stability.

- **Low HOMO-LUMO Gap:** A small energy gap suggests that the molecule is more reactive, as it requires less energy to excite an electron from the HOMO to the LUMO. This often correlates with higher chemical reactivity and lower kinetic stability.

- **HOMO Distribution:** The location of the HOMO density indicates the most probable sites for electrophilic attack.
- **LUMO Distribution:** The location of the LUMO density indicates the most probable sites for nucleophilic attack.

For **5,7-Dimethylquinolin-2-amine**, the electron-donating amino and methyl groups are expected to raise the energy of the HOMO, while the electron-withdrawing nature of the quinoline nitrogen affects the LUMO. The HOMO is predicted to be delocalized across the entire molecule, with significant contributions from the amino group and the benzene ring portion, making these areas susceptible to electrophilic attack. The LUMO is likely distributed over the pyridine ring, indicating its susceptibility to nucleophilic attack.^[4]

Caption: HOMO-LUMO energy gap diagram.

Molecular Electrostatic Potential (MEP)

The Molecular Electrostatic Potential (MEP) map is a powerful tool for visualizing the charge distribution of a molecule and predicting its reactivity towards electrophilic and nucleophilic reagents. The MEP surface is color-coded to represent different electrostatic potential values:

- **Red/Yellow:** Regions of negative potential (electron-rich), indicating favorable sites for electrophilic attack. These are typically found around electronegative atoms like nitrogen.
- **Blue:** Regions of positive potential (electron-poor), indicating favorable sites for nucleophilic attack. These are often located around hydrogen atoms, particularly those attached to heteroatoms (e.g., the amino group hydrogens).
- **Green:** Regions of neutral potential.

In **5,7-Dimethylquinolin-2-amine**, the MEP map would show a region of high negative potential (red) around the quinoline nitrogen (N1) and the amino nitrogen, identifying them as primary sites for electrophilic interaction. Regions of positive potential (blue) would be concentrated on the hydrogen atoms of the amino group, marking them as sites for nucleophilic interaction and hydrogen bonding.

Global Reactivity Descriptors

From the HOMO and LUMO energy values, several global reactivity descriptors can be calculated to quantify the molecule's reactivity.^{[4][6]}

Descriptor	Formula	Significance
Ionization Potential (I)	$I = -E_{\text{HOMO}}$	Energy required to remove an electron.
Electron Affinity (A)	$A = -E_{\text{LUMO}}$	Energy released when an electron is added.
Chemical Hardness (η)	$\eta = (I - A) / 2$	Measures resistance to change in electron distribution.
Chemical Softness (S)	$S = 1 / (2\eta)$	Reciprocal of hardness; indicates higher reactivity.
Electronegativity (χ)	$\chi = (I + A) / 2$	Measures the power to attract electrons.
Electrophilicity Index (ω)	$\omega = \mu^2 / (2\eta)$	Measures the propensity to accept electrons.

Note: μ represents the chemical potential, where $\mu = -\chi$.

A lower hardness (η) and higher softness (S) value would suggest that **5,7-Dimethylquinolin-2-amine** is a relatively reactive molecule, which is consistent with the presence of the activating amino group.

Predicted Spectroscopic Signatures

Theoretical calculations can predict the vibrational (FT-IR), electronic (UV-Vis), and nuclear magnetic resonance (NMR) spectra, which are invaluable for confirming the identity and structure of a synthesized compound.^{[7][8]}

- **FT-IR Spectroscopy:** The calculated vibrational spectrum would show characteristic peaks for N-H stretching of the primary amine (around 3300-3500 cm^{-1}), C-H stretching of the methyl and aromatic groups (around 2900-3100 cm^{-1}), and C=N/C=C stretching vibrations of the quinoline ring (around 1500-1600 cm^{-1}).

- **¹H NMR Spectroscopy:** The predicted ¹H NMR spectrum would exhibit distinct signals for the protons of the two methyl groups, the amino group protons, and the aromatic protons on the quinoline ring.[7] The chemical shifts would be influenced by the electron-donating effects of the substituents.
- **UV-Vis Spectroscopy:** Time-Dependent DFT (TD-DFT) calculations can predict the electronic absorption spectra.[6] Quinoline derivatives typically show strong absorption bands in the UV region corresponding to $\pi \rightarrow \pi^*$ transitions within the aromatic system. The presence of the amino group is expected to cause a bathochromic (red) shift in the absorption maxima compared to the unsubstituted quinoline.

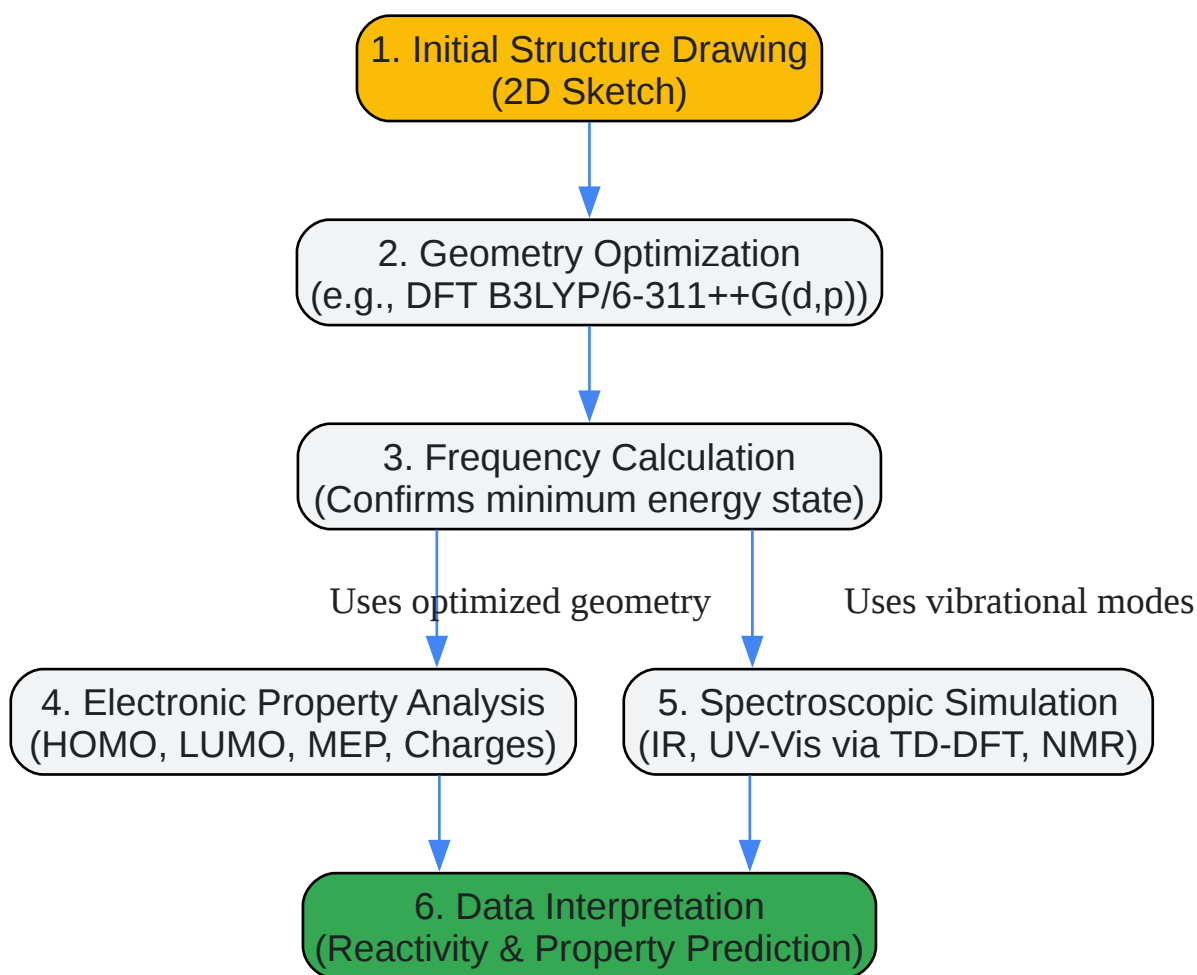
Potential Applications in Drug Development and Materials Science

The theoretical properties of **5,7-Dimethylquinolin-2-amine** provide a strong basis for its potential applications.

- **Drug Development:** The quinoline scaffold is a cornerstone of many pharmaceuticals.[3] The MEP and frontier orbital analysis identify the nitrogen atoms and the amino group as key sites for hydrogen bonding and interaction with biological targets like enzymes or receptors. Amino-quinoline derivatives have shown promise for their antiproliferative activity by inducing mitochondrial dysfunction in cancer cells.[9] The specific substitution pattern of **5,7-Dimethylquinolin-2-amine** could be explored for developing novel agents with antibacterial, anticancer, or anti-inflammatory activities.[1][10]
- **Materials Science:** Substituted quinolines are known to possess interesting photophysical properties.[11] Compounds similar to **5,7-Dimethylquinolin-2-amine** have been shown to form fluorescent polymorphs, indicating potential applications in optoelectronics, chemical sensors, and organic light-emitting diodes (OLEDs).[7] The calculated HOMO-LUMO gap provides a first approximation of the energy required for electronic excitation, which is directly related to its optical properties.

Standard Computational Methodology

The theoretical data presented in this guide is based on a standard and widely validated computational workflow. This protocol ensures the reliability and reproducibility of the results.



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Caption: Standard workflow for theoretical property calculation.

Detailed Protocol: Density Functional Theory (DFT) Calculation

- Structure Input: The initial 3D structure of **5,7-Dimethylquinolin-2-amine** is constructed using molecular modeling software.
- Geometry Optimization: A full geometry optimization is performed without constraints using DFT. A common and reliable method is the B3LYP functional combined with a high-level basis set such as 6-311++G(d,p).^{[4][12]} This level of theory provides a good balance between accuracy and computational cost for organic molecules.

- **Vibrational Frequency Analysis:** Following optimization, a frequency calculation is performed at the same level of theory. The absence of imaginary frequencies confirms that the optimized structure corresponds to a true energy minimum on the potential energy surface. These calculations also yield the theoretical FT-IR spectrum.
- **Electronic Property Calculation:** Single-point energy calculations on the optimized geometry are used to derive the electronic properties. This step provides data for the HOMO and LUMO energies, the molecular electrostatic potential map, and Mulliken atomic charges.
- **Spectroscopic Simulation (Optional):**
 - **UV-Vis:** Time-Dependent DFT (TD-DFT) calculations are used to simulate the electronic excitation energies and oscillator strengths, which correspond to the UV-Vis absorption spectrum.^[6]
 - **NMR:** Gauge-Independent Atomic Orbital (GIAO) calculations are performed to predict the ^1H and ^{13}C NMR chemical shifts.

This self-validating system, relying on established quantum chemical methods, ensures that the theoretical predictions are robust and grounded in fundamental physics.

Conclusion

This technical guide has detailed the theoretical properties of **5,7-Dimethylquinolin-2-amine** using established quantum chemical methodologies. The analysis of its optimized geometry, electronic structure (HOMO-LUMO, MEP), and predicted spectroscopic signatures provides a comprehensive in silico profile. The findings suggest that **5,7-Dimethylquinolin-2-amine** is a reactive molecule with distinct electron-rich and electron-poor regions, making it an attractive candidate for further investigation. The amino and quinoline nitrogen atoms are identified as key sites for electrophilic interactions and potential coordination, while the amino hydrogens are primary sites for hydrogen bonding. These theoretical insights serve as a critical roadmap for synthetic chemists, pharmacologists, and materials scientists, enabling a more targeted and efficient approach to exploring the practical applications of this promising quinoline derivative.

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